

A Technical Guide to the Physical Properties of 2-Ethylbutylamine

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Compound of Interest

Compound Name: 2-Ethylbutylamine

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the key physical properties of **2-Ethylbutylamine**, specifically its boiling point and density. The information herein is curated for professionals in research and development who require precise data and methodologies for their work. This document presents a summary of these properties, detailed experimental protocols for their determination, and a logical workflow diagram to guide the experimental process.

Physical Properties of 2-Ethylbutylamine

2-Ethylbutylamine, a colorless liquid with a characteristic amine odor, is a chemical compound with various applications in industrial and pharmaceutical settings.^[1] Accurate knowledge of its physical properties is essential for its handling, application, and process design.

The boiling point and density of **2-Ethylbutylamine** are summarized in the table below. These values represent standard measurements and may vary slightly with experimental conditions.

Physical Property	Value	Units	Conditions
Boiling Point	125	°C	At standard atmospheric pressure
Density	0.776	g/cm ³	At 20 °C

Data sourced from PubChem and other chemical suppliers.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Experimental Protocols

The following sections detail the methodologies for the experimental determination of the boiling point and density of a liquid substance like **2-Ethylbutylamine**.

This method is suitable for determining the boiling point of a small volume of liquid.

Apparatus:

- Small test tube (e.g., 150 mm diameter)
- Heating block or oil bath
- Hot plate with magnetic stirring capability
- Small magnetic stir bar
- Thermometer with appropriate range
- Clamps and stand
- Pasteur pipette

Procedure:

- Using a Pasteur pipette, introduce approximately 0.5 mL of **2-Ethylbutylamine** into the small test tube.
- Add a small magnetic stir bar to the test tube.
- Place the test tube in the heating block on the hot plate stirrer and clamp it securely.
- Position the thermometer so that the bulb is approximately 1 cm above the surface of the liquid.
- Turn on the stirrer to ensure gentle mixing of the liquid.

- Begin heating the block. Observe the liquid for the onset of boiling (formation of bubbles) and the condensation of vapor on the walls of the test tube (refluxing).
- The level at which the vapor condenses should align with the thermometer bulb for an accurate measurement.
- When the liquid is gently refluxing, the temperature reading on the thermometer should stabilize. This stable temperature is the boiling point of the liquid.
- Record the temperature.
- Turn off the heat and allow the apparatus to cool down before disassembly.

This protocol is a standard laboratory procedure for micro-boiling point determination.^[4]

This method provides a precise measurement of the density of a liquid.

Apparatus:

- Pycnometer (density bottle) with a stopper
- Digital balance (accurate to at least 0.001 g)
- Thermometer
- Distilled water
- The liquid sample (**2-Ethylbutylamine**)
- Beakers
- Pipette

Procedure:

- Thoroughly clean and dry the pycnometer and its stopper.
- Weigh the empty, dry pycnometer with its stopper on the digital balance and record this mass (m_1).

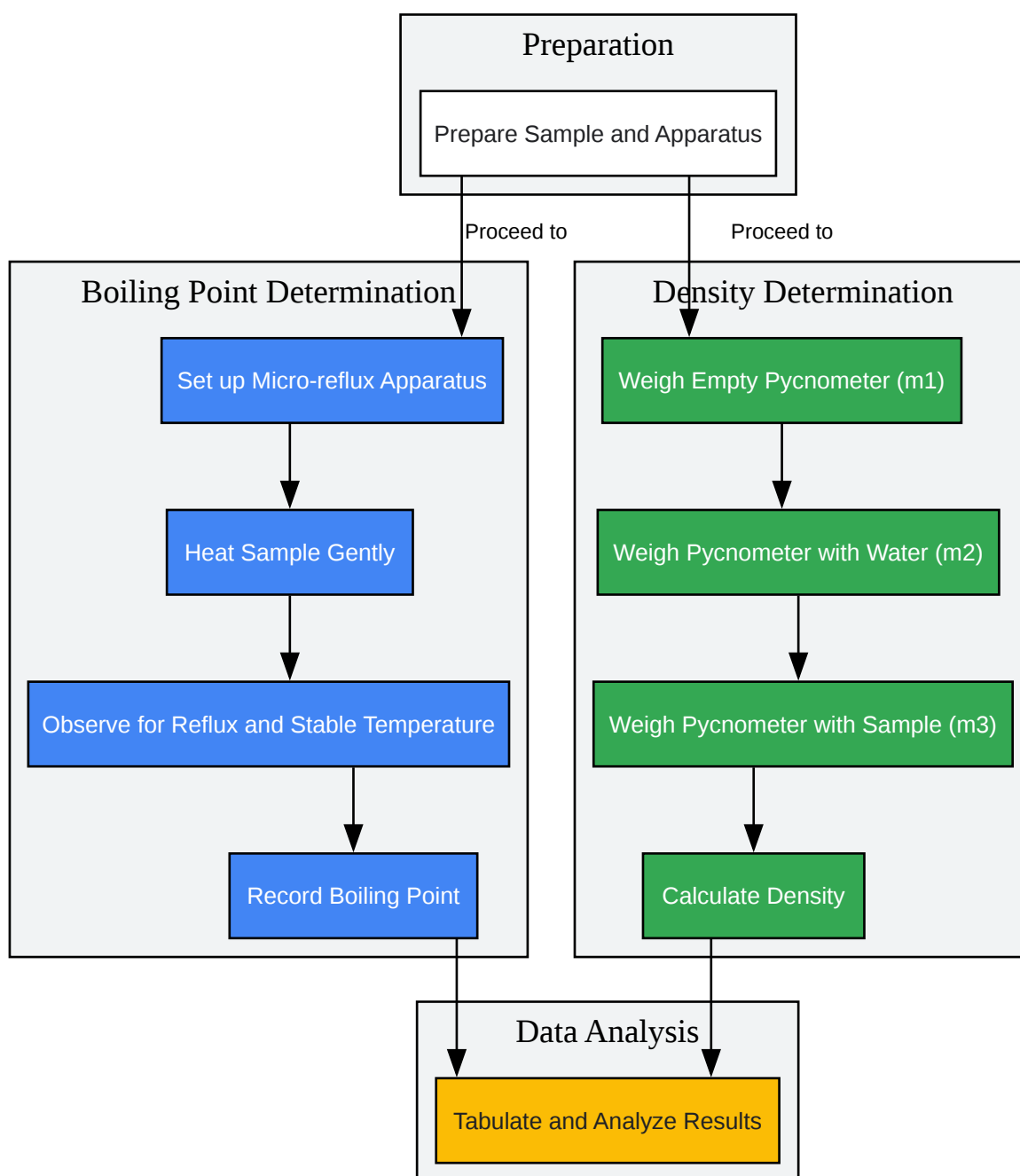
- Fill the pycnometer with distilled water, ensuring no air bubbles are trapped. Insert the stopper, allowing excess water to escape through the capillary.
- Wipe the outside of the pycnometer dry and weigh it. Record this mass (m_2).
- Measure the temperature of the water. Using a standard density of water table, find the density of water (ρ_{water}) at this temperature.
- Empty and thoroughly dry the pycnometer.
- Fill the pycnometer with **2-Ethylbutylamine**, insert the stopper, and wipe the exterior dry.
- Weigh the pycnometer filled with the sample and record the mass (m_3).
- The density of the sample (ρ_{sample}) can then be calculated using the following formula:

$$\rho_{\text{sample}} = [(m_3 - m_1) / (m_2 - m_1)] * \rho_{\text{water}}$$

This is a standard and accurate method for determining the density of liquids.[\[5\]](#)

Experimental Workflow

The following diagram illustrates the logical flow of the experimental procedures for determining the physical properties of **2-Ethylbutylamine**.



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Caption: Experimental workflow for determining the boiling point and density of **2-Ethylbutylamine**.

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References

- 1. 2-Ethyl butylamine | C₆H₁₅N | CID 12049 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Page loading... [guidechem.com]
- 3. chembk.com [chembk.com]
- 4. uomus.edu.iq [uomus.edu.iq]
- 5. Experiments to determine density of liquid apparatus method calculation density bottle burette measuring cylinder balance IGCSE/GCSE Physics revision notes [docbrown.info]
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